Application Notes and Protocols for the Quantification of Xeruborbactam

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Compound of Interest

Compound Name: *(1R,2S)-Xeruborbactam disodium*

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Introduction

Xeruborbactam is a pioneering, ultra-broad-spectrum β-lactamase inhibitor belonging to the cyclic boronic acid class. Its potent inhibitory activity against a wide array of β-lactamases, including serine and metallo-β-lactamases, makes it a critical component in combating antibiotic resistance.[1][2] The development of robust and reliable analytical methods for the precise quantification of Xeruborbactam in various matrices is paramount for pharmacokinetic studies, therapeutic drug monitoring, and quality control in pharmaceutical manufacturing.

These application notes provide detailed protocols for the quantification of Xeruborbactam using state-of-the-art analytical techniques, primarily focusing on Liquid Chromatography with tandem mass spectrometry (LC-MS/MS) for biological matrices and a stability-indicating High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) method for pharmaceutical formulations.

Analytical Methods Overview

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The quantification of Xeruborbactam, particularly at low concentrations in complex biological fluids, necessitates highly sensitive and selective analytical methodologies. LC-MS/MS has been identified as the method of choice for pharmacokinetic studies involving Xeruborbactam. [1] For routine analysis in a quality control setting and for stability testing of the drug product, a validated stability-indicating HPLC-UV method is also essential.

Section 1: Quantification of Xeruborbactam in Human Plasma using LC-MS/MS

This section outlines a detailed protocol for the determination of Xeruborbactam concentrations in human plasma, a critical procedure for pharmacokinetic assessments in clinical and preclinical trials. The method is designed to be sensitive, specific, and reproducible.

Experimental Workflow



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Caption: Workflow for Xeruborbactam quantification in plasma by LC-MS/MS.

Detailed Experimental Protocol

1. Materials and Reagents:

- Xeruborbactam reference standard
- Internal Standard (IS) (e.g., a structurally similar molecule not present in the sample)
- HPLC-grade acetonitrile, methanol, and water
- Formic acid (LC-MS grade)

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- Human plasma (drug-free)

2. Instrumentation (Typical):

- Ultra-Performance Liquid Chromatography (UPLC) system
- Tandem quadrupole mass spectrometer with an electrospray ionization (ESI) source

3. Sample Preparation:

- Spike 100 µL of human plasma with the internal standard.
- Add 300 µL of acetonitrile to precipitate plasma proteins.
- Vortex mix for 1 minute.
- Centrifuge at 13,000 rpm for 10 minutes.
- Transfer the supernatant to a clean tube.
- Evaporate the supernatant to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 µL of the mobile phase.

4. UPLC Conditions:

- Column: Acquity C18 BEH (1.7 µm, 2.1 x 50 mm) or equivalent
- Mobile Phase A: 0.1% Formic acid in water
- Mobile Phase B: 0.1% Formic acid in acetonitrile
- Flow Rate: 0.3 mL/min
- Gradient: Start with 15% B, increase to 75% B over 1 minute, hold for 2 minutes, then return to initial conditions.[3]
- Injection Volume: 5 µL

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- Column Temperature: 40°C

5. Mass Spectrometry Conditions:

- Ionization Mode: Positive Electrospray Ionization (ESI+)
- Detection Mode: Multiple Reaction Monitoring (MRM)
- MRM Transitions (Hypothetical):
  - Xeruborbactam: Precursor ion (Q1) -> Product ion (Q3)
  - Internal Standard: Precursor ion (Q1) -> Product ion (Q3)
  - (Note: Specific m/z values would be determined during method development)
- Collision Energy and Cone Voltage: Optimized for each analyte.

6. Method Validation: The method should be validated according to regulatory guidelines (e.g., FDA, EMA) for linearity, accuracy, precision, selectivity, recovery, and stability.

Data Presentation: Typical Validation Parameters

Validation Parameter	Typical Acceptance Criteria	Hypothetical Performance Data
Linearity (r^2)	≥ 0.99	0.998
Lower Limit of Quantification (LLOQ)	Signal-to-Noise Ratio ≥ 10	1 ng/mL
Upper Limit of Quantification (ULOQ)	-	1000 ng/mL
Intra-day Precision (%RSD)	< 15%	3.5% - 8.2%
Inter-day Precision (%RSD)	< 15%	4.1% - 9.5%
Accuracy (%Bias)	Within ±15%	-5.0% to 6.8%
Recovery	Consistent and reproducible	> 85%

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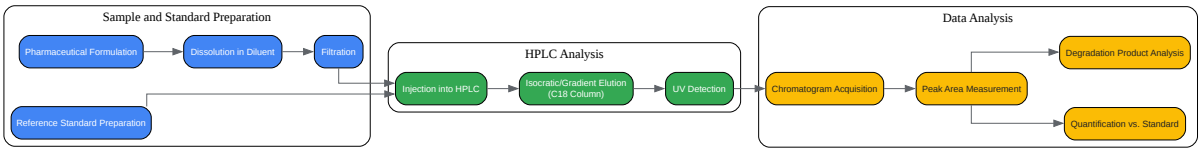
Section 2: Stability-Indicating HPLC-UV Method for Xeruborbactam in Pharmaceutical Formulations

This section describes a stability-indicating reversed-phase HPLC method for the quantification of Xeruborbactam and the separation of its degradation products in pharmaceutical dosage forms.

Experimental Workflow



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Caption: Workflow for stability-indicating HPLC-UV analysis of Xeruborbactam.

Detailed Experimental Protocol

1. Materials and Reagents:

- Xeruborbactam reference standard
- HPLC-grade acetonitrile and methanol
- Phosphate buffer (pH adjusted)
- Acids (e.g., HCl), bases (e.g., NaOH), and oxidizing agents (e.g., H_2O_2) for forced degradation studies.

2. Instrumentation (Typical):

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- HPLC system with a UV detector
- C18 analytical column (e.g., 250 mm x 4.6 mm, 5 µm)

3. Chromatographic Conditions:

- Column: C18 (250mm x 4.6 mm, 5 µm)
- Mobile Phase: Phosphate buffer (pH 6.0) : Methanol (70:30 v/v)[4]
- Flow Rate: 1.0 mL/min
- Detection Wavelength: 242 nm (hypothetical, to be determined by UV scan)
- Injection Volume: 20 µL
- Column Temperature: 30°C

4. Forced Degradation Study: To establish the stability-indicating nature of the method, Xeruborbactam solutions are subjected to stress conditions:

- Acid Hydrolysis: 0.1 N HCl at 60°C for 2 hours
- Base Hydrolysis: 0.1 N NaOH at 60°C for 30 minutes
- Oxidative Degradation: 3% H_2O_2 at room temperature for 1 hour
- Thermal Degradation: 80°C for 48 hours
- Photolytic Degradation: Exposure to UV light for 24 hours

The stressed samples are then analyzed to ensure that the degradation product peaks are well-resolved from the parent Xeruborbactam peak.

Data Presentation: Typical Method Validation Data

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Parameter	Typical Acceptance Criteria	Hypothetical Performance Data
Linearity (r^2)	≥ 0.999	0.9995
Range	80-120% of target conc.	10-50 µg/mL
Accuracy (% Recovery)	98.0% - 102.0%	99.2% - 101.5%
Precision (%RSD)	≤ 2.0%	< 1.5%
LOD	-	0.1 µg/mL
LOQ	-	0.3 µg/mL
Specificity	No interference at the retention time of the analyte	Peak purity > 99.5% in stressed samples

Conclusion

The analytical methods detailed in these application notes provide a robust framework for the quantitative analysis of Xeruborbactam. The LC-MS/MS method offers the high sensitivity required for pharmacokinetic studies in biological matrices, while the HPLC-UV method provides a reliable, stability-indicating assay for quality control of pharmaceutical formulations. Adherence to these protocols will ensure accurate and reproducible data, supporting the continued development and clinical application of this important β-lactamase inhibitor.

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